

Solubility of N-Isopropylacrylamide in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-Isopropylacrylamide*

Cat. No.: *B034251*

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This technical guide provides a comprehensive overview of the solubility of **N-Isopropylacrylamide** (NIPAAm) in a range of common organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available solubility data, details experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Core Focus: N-Isopropylacrylamide Solubility Profile

N-Isopropylacrylamide is a temperature-responsive monomer pivotal in the synthesis of smart polymers, particularly poly(**N-Isopropylacrylamide**) (PNIPAAm). Understanding its solubility in various organic solvents is crucial for its polymerization, processing, and application in diverse fields, including biomedical engineering and controlled drug delivery.

Data Presentation: Solubility Overview

The following table summarizes the known solubility characteristics of **N-Isopropylacrylamide** in several organic solvents. It is important to note that while qualitative data is readily available, precise quantitative solubility values in organic solvents are not extensively documented in publicly accessible literature.

Solvent	Chemical Formula	Solubility	Notes
Methanol	CH ₃ OH	Soluble[1][2][3][4]	Both NIPAAm and its polymer (PNIPAAm) are soluble.[2][3][4]
Ethanol	C ₂ H ₅ OH	Soluble[1]	PNIPAAm also exhibits good solubility in ethanol.[5]
Acetone	C ₃ H ₆ O	Soluble[1][6]	PNIPAAm is also soluble in acetone.[6]
Tetrahydrofuran (THF)	C ₄ H ₈ O	Soluble[6]	PNIPAAm is soluble in THF.[6]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Soluble[7]	PNIPAAm is soluble in DMSO.[8]
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	Soluble[6][7]	PNIPAAm is soluble in DMF.[6]
Ethyl Acetate	C ₄ H ₈ O ₂	Almost Insoluble[1]	-
n-Hexane	C ₆ H ₁₄	Insoluble[1][6]	PNIPAAm is also insoluble in hexane.[6]
Diethyl Ether	(C ₂ H ₅) ₂ O	Insoluble[6]	PNIPAAm is insoluble in ether.[6]

Experimental Protocols: Determining Solubility

A precise understanding of solubility often requires empirical determination. The gravimetric method is a fundamental and widely used technique for quantifying the solubility of a solid solute in a liquid solvent.

Gravimetric Determination of N-Isopropylacrylamide Solubility

Objective: To quantitatively determine the solubility of **N-Isopropylacrylamide** in a specific organic solvent at a given temperature.

Materials:

- **N-Isopropylacrylamide** (solute)
- Organic solvent of interest
- Analytical balance
- Conical flask or sealed vials
- Magnetic stirrer and stir bars or a shaker bath
- Temperature-controlled environment (e.g., water bath, incubator)
- Filtration apparatus (e.g., syringe filters with appropriate membrane, Buchner funnel)
- Pre-weighed evaporation dish or watch glass
- Drying oven

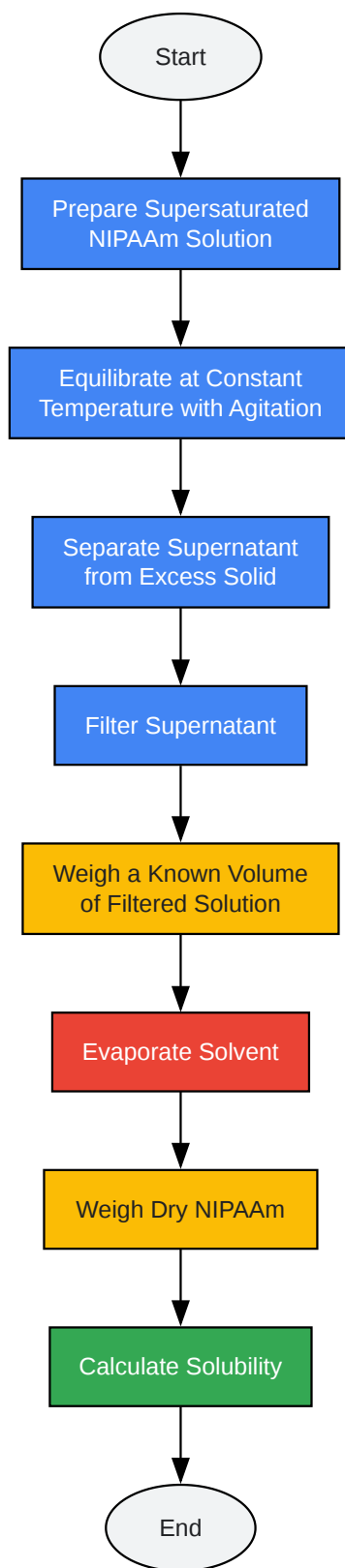
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **N-Isopropylacrylamide** to a known volume of the chosen organic solvent in a conical flask or vial. The presence of undissolved solid is essential to ensure saturation.
 - Seal the container to prevent solvent evaporation.
 - Place the container in a temperature-controlled environment and agitate the mixture using a magnetic stirrer or shaker for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solvent and temperature.

- Sample Collection and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or temperature-equilibrated pipette to avoid premature crystallization.
 - Filter the collected supernatant to remove any remaining undissolved microcrystals. Syringe filters are often suitable for this purpose.
- Solvent Evaporation and Mass Determination:
 - Transfer the filtered, saturated solution to a pre-weighed evaporation dish.
 - Record the total weight of the dish and the solution.
 - Carefully evaporate the solvent in a drying oven at a temperature below the melting point of NIPAAm (approximately 60-63°C) but sufficient to ensure complete solvent removal.
 - Once the solvent is fully evaporated, cool the dish in a desiccator to prevent moisture absorption and then weigh it.
 - Repeat the drying and weighing process until a constant weight is achieved, indicating all the solvent has been removed.
- Calculation of Solubility:
 - Mass of the solute (NIPAAm): (Weight of dish + dry solute) - (Weight of empty dish)
 - Mass of the solvent: (Weight of dish + solution) - (Weight of dish + dry solute)
 - Solubility: $(\text{Mass of solute} / \text{Mass of solvent}) \times 100$. This can be expressed in various units, such as g/100g of solvent or converted to g/100mL using the solvent's density at the experimental temperature.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **N-Isopropylacrylamide**.



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Caption: Workflow for Gravimetric Solubility Determination.

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